

Halosulfuron-Methyl: A Comparative Guide to Crop Selectivity

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Compound of Interest

Compound Name: Halosulfuron

Cat. No.: B143276

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This guide provides an objective comparison of the selectivity of **halosulfuron**-methyl across various crop varieties, supported by experimental data. It details the methodologies of cited experiments and offers a comparative analysis with alternative herbicides, aiming to inform research and development in crop science and herbicide technology.

Executive Summary

Halosulfuron-methyl is a selective, post-emergence sulfonylurea herbicide effective for the control of sedges (especially nutsedge) and certain broadleaf weeds.[1][2] Its mode of action is the inhibition of the acetolactate synthase (ALS) enzyme, which is crucial for the biosynthesis of essential branched-chain amino acids in susceptible plants, leading to the cessation of cell division and growth.[1][3][4] The selectivity of **halosulfuron**-methyl in various crops, including corn, sugarcane, rice, and certain vegetables, is primarily attributed to the rapid metabolic detoxification of the herbicide in these tolerant species.[2][4][5] In contrast, sensitive weeds and crops metabolize the compound much slower, allowing the herbicidal effects to manifest.[2] This guide synthesizes available data on crop tolerance and weed control efficacy, compares **halosulfuron**-methyl with other herbicides, and provides detailed experimental protocols for evaluating herbicide selectivity.

Comparative Performance Data

The following tables summarize quantitative data from various studies on the performance of **halosulfuron**-methyl concerning crop injury, weed control, and yield.

Table 1: **Halosulfuron**-Methyl Injury on Processing Tomato Varieties

Variety	Halosulfuron-Methyl Rate (g a.i./ha)	Stunting (%) at 3 WAT	Chlorosis (%) at 1 WAT	Yield Reduction
Ohio 8245	34.7	5	0	None Observed
70	8	0	None Observed	
M82	34.7	18	0	None Observed
70	13	0	None Observed	
E6203	34.7	15	3	None Observed
70	28	5	None Observed	

Source: Adapted from a study on the tolerance of processing tomato varieties to **halosulfuron**-methyl.[6] The study notes that while some initial injury was observed, most varieties recovered, and no significant yield reduction was recorded.

Table 2: **Halosulfuron**-Methyl Performance in Sugarcane

Treatment	Rate (g a.i./ha)	Cyperus rotundus Control (%)	Cane Yield Increase over Control (%)	Phytotoxicity
Halosulfuron-Methyl	52.5	-	-	None Observed
60.0	-	-	None Observed	
67.5	96.3 - 97.0	60.9 - 64.8	None Observed	
75.0	96.3 - 97.0	60.9 - 64.8	None Observed	
150.0	96.3 - 97.0	60.9 - 64.8	None Observed	
Atrazine fb 2,4-D	Standard	Ineffective	33.9	-
Three Hoeings	-	-	Maximum Yield	-

Source: Adapted from a review on **halosulfuron**-methyl for sedge control in sugarcane.[7] The data indicates high efficacy against *C. rotundus* and significant yield benefits without phytotoxicity to the crop.

Table 3: **Halosulfuron**-Methyl Injury on Cucurbit Crops

Crop	Application Method	Injury Symptoms	Management Recommendations
Cucumber, Melon, Pumpkin	Post-transplant (bare ground)	Patchy yellowing of leaves	Use labeled rates. Avoid application over plastic mulch to prevent concentration in planting holes.
Muskmelon	Over plastic mulch	Yellowing of foliage	Do not spray on plastic mulch.
Pumpkin	Over plastic mulch	Yellowing of foliage	Do not spray on plastic mulch.

Source: Adapted from scouting guides on **halosulfuron** injury on cucurbit crops.[8] Injury can be exacerbated by cool temperatures and the use of organophosphate insecticides.

Comparison with Alternative Herbicides

Halosulfuron-methyl's primary strength lies in its exceptional and selective control of sedges, particularly nutsedge, in a variety of tolerant crops.[2] The following table provides a qualitative comparison with other common herbicides.

Table 4: Comparison of **Halosulfuron**-Methyl with Alternative Herbicides

Herbicide	Primary Target Weeds	Selectivity	Mode of Action	Key Advantages	Key Limitations
Halosulfuron-Methyl	Sedges (especially nutsedge), some broadleaf weeds	High in corn, sugarcane, rice, turf, some vegetables	ALS inhibitor	Excellent sedge control, low use rates	Limited control of grasses and some broadleaf weeds
Glyphosate	Broad-spectrum (grasses, broadleaves, sedges)	Non-selective	EPSPS inhibitor	Controls most weeds	Kills desirable plants if not used carefully
2,4-D	Broadleaf weeds	High in grasses (corn, cereals, turf)	Synthetic auxin	Effective on many broadleaf weeds	Generally less effective on sedges and grasses
Metsulfuron-Methyl	Broadleaf weeds, some grasses	Varies by crop	ALS inhibitor	Effective at low rates, residual activity	Potential for crop injury in sensitive species, different weed control spectrum than halosulfuron
Bentazon	Yellow nutsedge, annual sedges, some broadleaf weeds	Varies by crop	Photosystem II inhibitor	Controls yellow nutsedge	Does not control purple nutsedge, potential for crop injury

Sulfentrazone	Sedges, some broadleaf and grass weeds	Varies by crop	PPO inhibitor	Controls sedges	Can cause injury to some landscape plants
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Experimental Protocols

Protocol for Evaluating Herbicide Selectivity in Field Trials

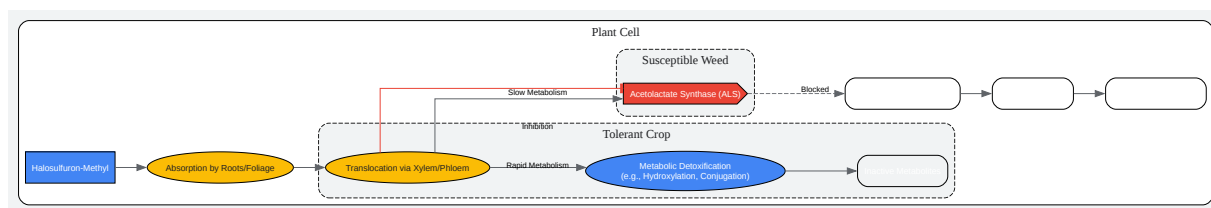
This protocol outlines a generalized methodology for conducting field trials to assess the selectivity of herbicides on different crop varieties.

- Site Selection and Preparation:
 - Choose a field with uniform soil type and topography.
 - Ensure the site has a history of the target weed species, or they can be uniformly established.
 - Prepare the seedbed according to standard agricultural practices for the specific crop.
- Experimental Design:
 - Employ a randomized complete block design (RCBD) with a minimum of three to four replications.
 - Plot size should be adequate for representative sampling and to minimize edge effects (e.g., 3m x 6m).
 - Include an untreated control (weedy check) and a weed-free control (hand-weeded) for comparison.
- Treatments:
 - Include different rates of the test herbicide (e.g., proposed label rate, 2x rate) to assess the margin of crop safety.

- Include comparative standard herbicides for benchmarking.
- Apply herbicides at the recommended crop and weed growth stage using a calibrated sprayer to ensure uniform application.
- Data Collection:
 - Crop Injury: Visually assess crop injury at regular intervals (e.g., 7, 14, 28 days after treatment) using a 0-100% scale (0 = no injury, 100 = crop death). Note specific symptoms like stunting, chlorosis, and necrosis.
 - Weed Control: Visually assess the percentage of control for each weed species compared to the untreated control at the same intervals as crop injury assessment.
 - Crop Growth Parameters: Measure plant height, biomass, and stand count at key growth stages.
 - Yield: Harvest the crop from a designated area within each plot and measure the yield. Adjust for moisture content as necessary.
- Statistical Analysis:
 - Subject the collected data to Analysis of Variance (ANOVA).
 - Use a mean separation test (e.g., Tukey's HSD, LSD) at a specified significance level (e.g., $P \leq 0.05$) to determine significant differences between treatments.

Visualizations

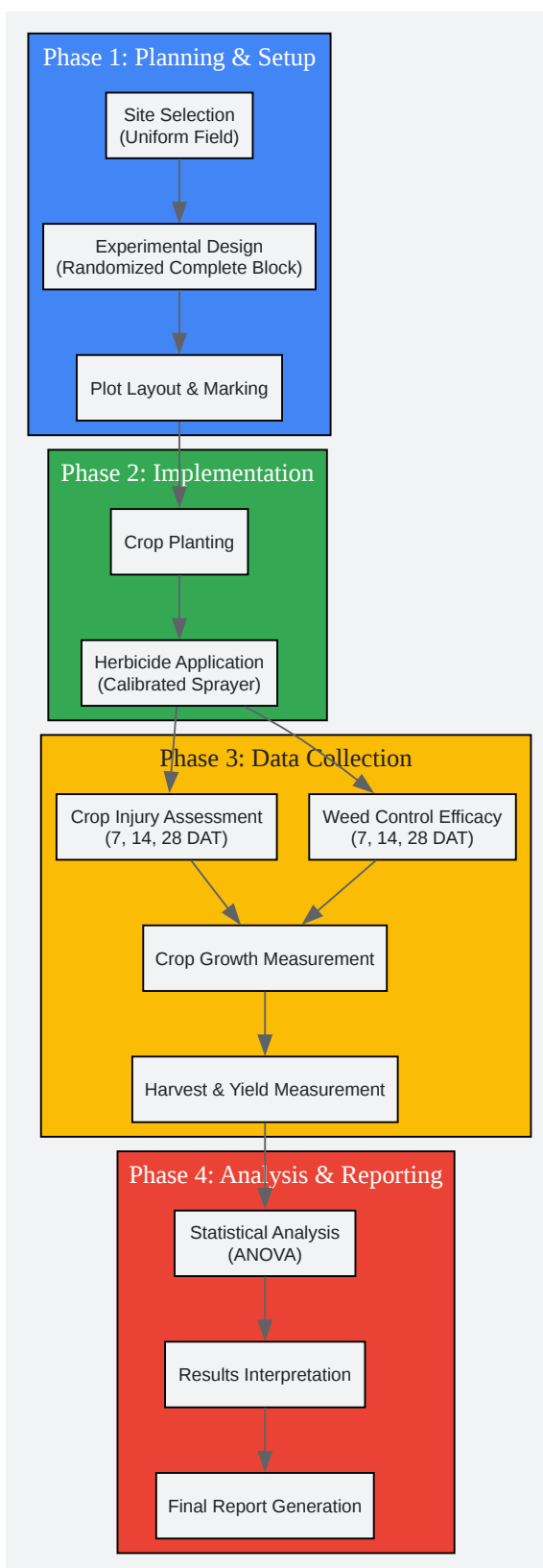
Signaling Pathway of **Halosulfuron-Methyl**



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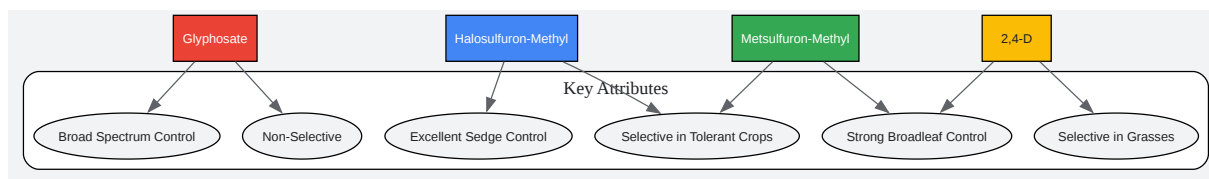
Caption: Mode of action of **halosulfuron-methyl** and basis of selectivity.

Experimental Workflow for Herbicide Selectivity Trial



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Caption: Standard workflow for a field-based herbicide selectivity trial.

Logical Comparison of **Halosulfuron-Methyl** and Alternatives

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Caption: Logical comparison of key attributes of **halosulfuron-methyl** and alternatives.

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